2-Hydroxy-6-methoxybenzophenone proper disposal procedures

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Compound of Interest

Compound Name:	*2-Hydroxy-6-methoxybenzophenone*
Cat. No.:	*B8345832*

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Executive Summary & Chemical Identification

Immediate Action Required: Treat **2-Hydroxy-6-methoxybenzophenone** as a High-Risk Aquatic Toxin and Potential Endocrine Disruptor.[1][2]

While often confused with its common isomer Oxybenzone (2-Hydroxy-4-methoxybenzophenone, CAS 131-57-7), the **2-Hydroxy-6-methoxybenzophenone** isomer is a distinct chemical entity often utilized in natural product synthesis (e.g., xanthone precursors).[1][2] Despite structural differences, it shares the lipophilic and phenolic characteristics of the benzophenone class, dictating a strict "Zero-Drain-Discharge" policy.[1][2]

Chemical Profile:

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Parameter	Detail
Chemical Name	**2-Hydroxy-6-methoxybenzophenone**
Class	Benzophenone Derivative / Phenolic Ether
Physical State	Solid (Pale yellow crystalline powder)
Primary Hazard	Aquatic Toxicity (Chronic), Skin/Eye Irritant

| Disposal Stream | Non-Halogenated Organic Waste (Incineration) |[1][2][3]

Hazard Assessment & Causality

To dispose of this chemical safely, you must understand the mechanism of its hazard.[2] We do not segregate waste arbitrarily; we segregate to prevent environmental bioaccumulation and chemical incompatibility.[2]

The "Why" Behind the Protocol

- Aquatic Toxicity (The Core Risk): Like most benzophenones, this molecule is lipophilic (LogP ~3-4).[2] If released into the water supply, it passes through standard wastewater treatment plants (WWTP) and bioaccumulates in aquatic organisms, acting as a potential endocrine disruptor.[2]
    - Operational Implication:Absolutely no sink disposal. Even trace amounts from glassware rinsing must be collected.[2]
- Phenolic Acidity: The 2-hydroxy group provides weak acidity.[2]
    - Operational Implication: Segregate from strong oxidizers (e.g., nitric acid, permanganates) to prevent exothermic oxidation or ring cleavage that could generate toxic byproducts.[2]
- Photostability: Benzophenones absorb UV light.[2]
    - Operational Implication: While stable, waste containers should be opaque or amber to prevent photo-initiated degradation into unknown radical species during long-term accumulation.[1][2]

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Hazard Classification Table (Extrapolated from Benzophenone Class):

GHS Code	Hazard Statement	Operational Response
H411/H412	Toxic to aquatic life with long-lasting effects.[1][2][4]	Red Flag: Collect all rinsate. Use "Marine Pollutant" labels if shipping.[2]
H315	Causes skin irritation.[2]	Double nitrile gloves required during handling.
H319	Causes serious eye irritation.[2]	Safety goggles (ANSI Z87.[2]1) are mandatory.[2]
H335	May cause respiratory irritation.[2]	Handle solid powder in a fume hood to prevent dust inhalation.

Pre-Disposal Segregation & Handling

Effective disposal starts at the bench. Use this decision logic to determine the correct waste stream.

Waste Stream Decision Tree

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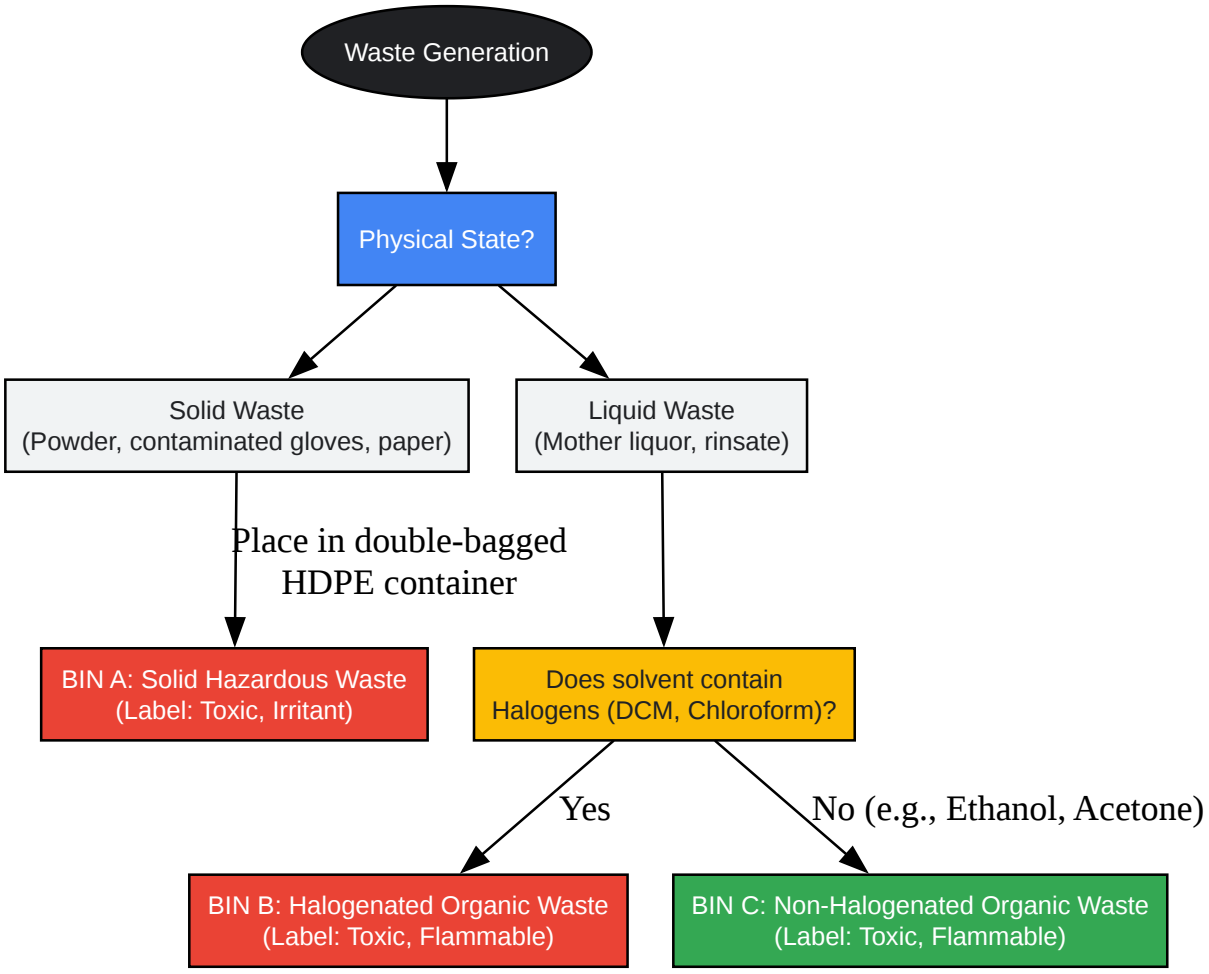

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Figure 1: Decision matrix for segregating **2-Hydroxy-6-methoxybenzophenone** waste. Note that the presence of halogenated solvents dictates the liquid stream classification.

Step-by-Step Disposal Protocol

This protocol is a self-validating system.[1][2] If you cannot check off a step, stop and consult your EHS officer.

Phase 1: Solid Waste (Pure Compound)[1][2]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.[1][2] Glass is acceptable but poses a breakage risk.[2]
- Labeling: Affix a hazardous waste label immediately.

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- Chemical Name: "**2-Hydroxy-6-methoxybenzophenone** Solid Waste".[1][2]
- Hazards: Check "Toxic" and "Irritant".[2]

- Transfer: Transfer the solid using a disposable spatula.[2] Do not generate dust.[2][4][5][6][7][8]
- Decontamination: Wipe the spatula and the neck of the jar with a Kimwipe soaked in ethanol.[2] Place the Kimwipe AND the spatula into the Solid Hazardous Waste bin.

Phase 2: Liquid Waste (Solutions & Rinsate)

Crucial: The solvent determines the waste stream, but the contaminant (the benzophenone) dictates the toxicity profile.[2]

- Segregation:
  - If dissolved in Dichloromethane (DCM)ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    Halogenated Waste.
  - If dissolved in Acetone/Ethanol/Methanolngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

    Non-Halogenated Waste.
- Rinsing: Triple-rinse all glassware used with the compound.[2]
  - Rinse 1-3: Use a small volume of acetone.[2] Collect this rinsate into the liquid waste container.
  - Final Wash: Soap and water can go down the drain only after the triple acetone rinse is complete.[2]
- Cap & Store: Ensure the cap is vapor-tight.[2] Store in a secondary containment tray to capture leaks.

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Spill Response Workflow

In the event of a spill, speed and containment are critical to prevent migration into floor drains.[2]

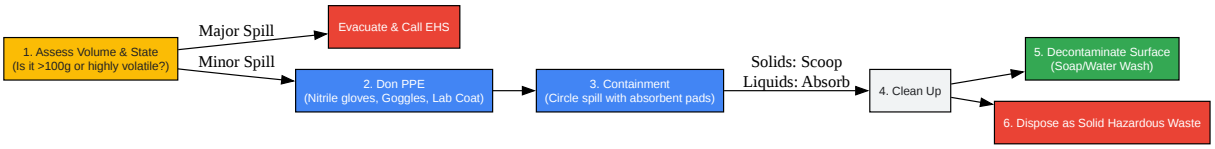

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Figure 2: Immediate response logic for laboratory spills. Priority is preventing drain access.

Specific Spill Cleanup Instructions:

- Solid Spill: Do not dry sweep if dust generation is likely.[2] Dampen slightly with a paper towel soaked in ethanol, then scoop into a waste bag.
- Liquid Spill: Cover with vermiculite or polypropylene absorbent pads.[2] Wait 5 minutes for absorption. Transfer saturated pads to Solid Hazardous Waste.

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